

# Personal protective equipment for handling 2-Bromopropene

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## Compound of Interest

Compound Name: 2-Bromopropene

Cat. No.: B1265445

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A comprehensive guide to the safe handling of **2-Bromopropene**, outlining essential personal protective equipment (PPE), operational protocols, and disposal procedures for laboratory personnel.

## Hazard Overview

**2-Bromopropene** (also known as 2-bromopropylene) is a highly flammable and volatile organobromine compound. It poses several risks to laboratory personnel, including skin irritation, serious eye irritation, and potential respiratory tract irritation. Proper handling and the use of appropriate personal protective equipment are critical to ensure safety.

## Chemical and Physical Properties

Understanding the properties of **2-Bromopropene** is fundamental to its safe handling.

Property	Value
Appearance	Colorless to light yellow liquid
Molecular Formula	C <sub>3</sub> H <sub>5</sub> Br
Boiling Point	59-60 °C (138-140 °F)
Flash Point	-10 °C (14 °F)
Density	1.43 g/cm <sup>3</sup> at 25 °C
Vapor Pressure	207 hPa at 20 °C
Solubility	Insoluble in water
Stability	Stable under recommended storage conditions

## Personal Protective Equipment (PPE) Plan

A multi-layered approach to PPE is mandatory to prevent exposure through inhalation, skin contact, and eye contact.

Protection Type	Specification
Eye/Face	Wear chemical safety goggles that meet EN166 standards or a face shield (minimum 8-inch).
Skin	Gloves: Wear chemical-resistant, impervious gloves such as Butyl rubber or Viton®. Inspect gloves for integrity before use. Body: Wear a flame-retardant lab coat and closed-toe shoes.
Respiratory	All handling of 2-Bromopropene must be conducted in a certified chemical fume hood. If a fume hood is not available, a full-face respirator with appropriate cartridges must be used.

## Operational Plan: Handling and Storage

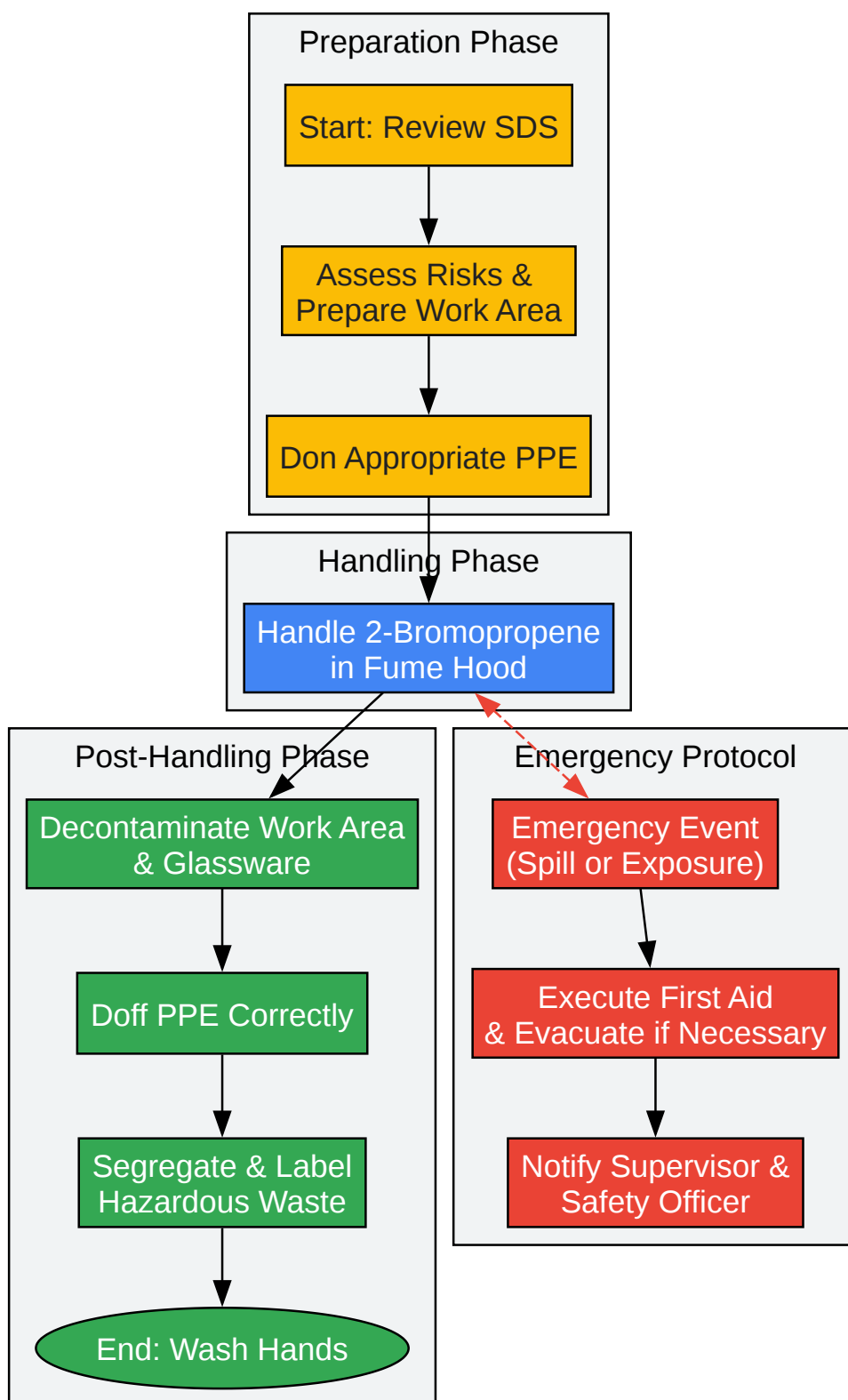
Handling:

- Preparation: Before handling, ensure all necessary PPE is available and in good condition. Verify that the chemical fume hood is functioning correctly.
- Grounding: **2-Bromopropene** is highly flammable; take precautionary measures against static discharge by grounding all containers and equipment.
- Dispensing: Work in a well-ventilated area, specifically within a chemical fume hood. Avoid contact with skin, eyes, and clothing. Avoid breathing vapors or mist.
- Inert Atmosphere: For sensitive reactions, handle under an inert gas like argon or nitrogen.

#### Storage:

- Store in a cool, dry, and well-ventilated area away from heat, sparks, and open flames.
- Keep the container tightly closed and sealed until ready for use.
- Store away from incompatible materials such as oxidizing agents.

## Safe Handling Workflow



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Caption: Workflow for the safe handling of **2-Bromopropene** from preparation to disposal.

## Emergency Procedures: First Aid

Immediate action is crucial in the event of exposure.

Exposure Route	First Aid Protocol
Inhalation	Move the person to fresh air immediately. If breathing is difficult, provide oxygen. Seek immediate medical attention.
Skin Contact	Immediately wash the affected area with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and seek immediate medical attention.

## Disposal Plan

**2-Bromopropene** and any materials contaminated with it are considered hazardous waste.

- **Collection:** Collect waste in a designated, properly labeled, and sealed container. Do not mix with other waste streams unless compatibility is confirmed.
- **Storage:** Store the waste container in a cool, dry, well-ventilated area, away from incompatible materials, until disposal.
- **Disposal:** Disposal must be carried out by a licensed professional waste disposal service. Adhere strictly to all local, state, and federal environmental regulations. Do not dispose of down the drain or into the environment.

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